

Comparing the efficiency of different mercury-free gold mining techniques

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A Comparative Analysis of Mercury-Free Gold Mining Techniques

The global push to eliminate the use of toxic mercury in artisanal and small-scale gold mining (ASGM) has spurred the development and promotion of several alternative, mercury-free gold extraction techniques. These methods offer a safer and often more efficient means of recovering gold, mitigating the severe environmental and health risks associated with mercury. This guide provides a comparative overview of the leading mercury-free techniques, supported by available experimental data, to assist researchers, scientists, and mining professionals in making informed decisions.

Quantitative Performance Comparison

The efficiency of different gold mining techniques can be evaluated based on several key metrics, including gold recovery rate, processing time, and the purity of the final product. The following table summarizes the performance of prominent mercury-free methods compared to the traditional mercury amalgamation process.

Technique	Gold Recovery Rate (%)	Processing Time	Final Gold Purity (%)	Key Reagents/Process
Mercury Amalgamation	~40% - 88% [1] [2] [3] [4]	Variable	Variable	Mercury
Borax Method	Significantly higher than amalgamation, up to 2-3 times more gold recovered in some tests [5] [6]	Similar to or faster than amalgamation [5]	High	Borax (as a flux)
Direct Smelting	>95% [1] [2]	Shorter than amalgamation [2]	High	Borax, soda ash, silica (as fluxes) [2]
iGoli Process	Up to 99.9% [7]	Not specified	Up to 99.9% [7] [8]	Hydrochloric acid, bleach, sodium metabisulphite [7] [8] [9]
Thiosulfate Leaching	>90% (comparable to cyanidation) [10]	6 - 24 hours [11]	High	Thiosulfate, copper sulfate, ammonia [11] [12]
Gravity Concentration	>90% (gravity recoverable gold) [3]	Minutes to hours [13]	Concentrate, requires further processing	Water

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of these techniques. Below are the experimental protocols for the key mercury-free methods.

Borax Method

The borax method utilizes borax as a flux to lower the melting point of gold and separate it from other heavy minerals.^[14]

- **Concentration:** The gold-bearing ore is first crushed and panned to produce a heavy mineral concentrate.
- **Mixing:** The concentrate is mixed with borax. The typical ratio is three parts borax to one part concentrate.^[14] A small amount of water is added to create a paste.
- **Smelting:** The mixture is placed in a crucible and heated using a torch or a furnace until it melts completely.^[14] The borax acts as a flux, reducing the melting point of all minerals.
- **Gold Separation:** Due to its high density, the molten gold settles at the bottom of the crucible.
- **Cooling and Extraction:** The crucible is cooled, and the gold button is then easily separated from the glassy slag.

Direct Smelting

Direct smelting is a straightforward method that avoids the use of mercury by directly melting the gold concentrate with fluxes.^[1]

- **Concentrate Preparation:** A high-grade gold concentrate is obtained through methods like panning or sluicing.
- **Flux Addition:** The concentrate is mixed with a combination of fluxes, typically borax and soda ash, and sometimes silica.^[2]
- **Smelting:** The mixture is heated in a crucible to a high temperature until all the material is molten.
- **Separation and Pouring:** The molten slag and gold are poured into a mold. The denser gold settles at the bottom.
- **Recovery:** After cooling, the gold is separated from the slag. This method can recover even very fine and unliberated gold particles.^[1]

iGoli Process

The iGoli process is a chemical leaching method that uses a combination of readily available chemicals to dissolve and then precipitate gold.^{[7][8]}

- **Leaching:** The gold concentrate is leached with a solution of dilute hydrochloric acid and bleach (sodium hypochlorite).^{[7][8]} This creates a chlorine solution that dissolves the gold.
- **Filtration:** The solid waste is filtered out, leaving a gold-rich solution.
- **Precipitation:** Sodium metabisulphite is added to the solution to precipitate the gold.^{[7][8]}
- **Recovery:** The precipitated gold powder is then washed and can be melted to form a high-purity gold product.^[8]

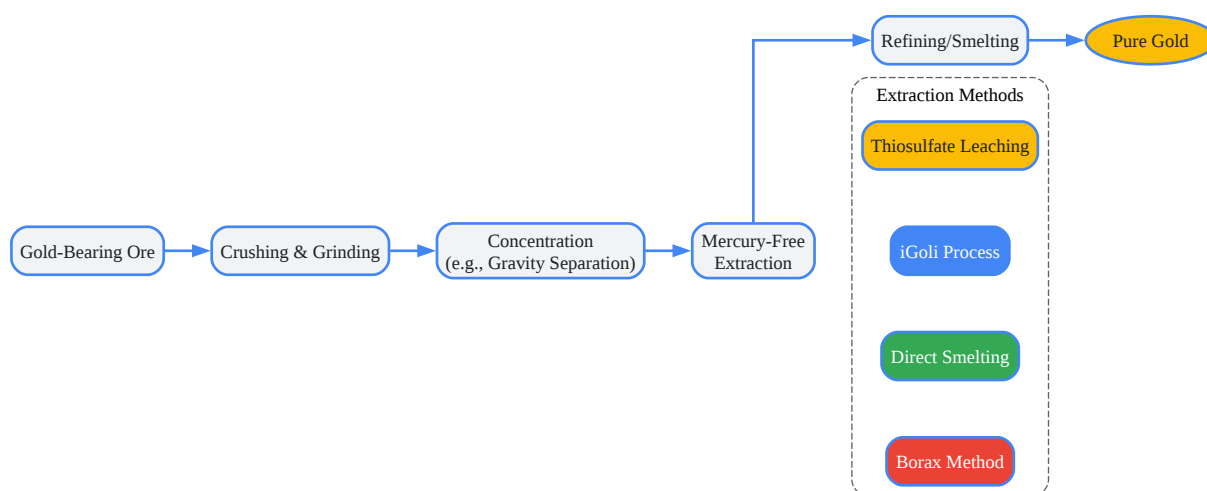
Thiosulfate Leaching

Thiosulfate leaching is a less toxic alternative to cyanidation for leaching gold from ores.

- **Leaching Solution Preparation:** A leaching solution is prepared containing sodium thiosulfate, an oxidant (often copper sulfate), and ammonia in an aqueous solution.
- **Leaching Process:** The finely ground ore is mixed with the leaching solution in a tank with agitation. The gold dissolves to form a stable gold-thiosulfate complex. Optimal conditions such as temperature, pH, and reagent concentrations need to be maintained for efficient leaching.^[11]
- **Gold Recovery:** Gold can be recovered from the pregnant solution using methods like resin-in-pulp or cementation.

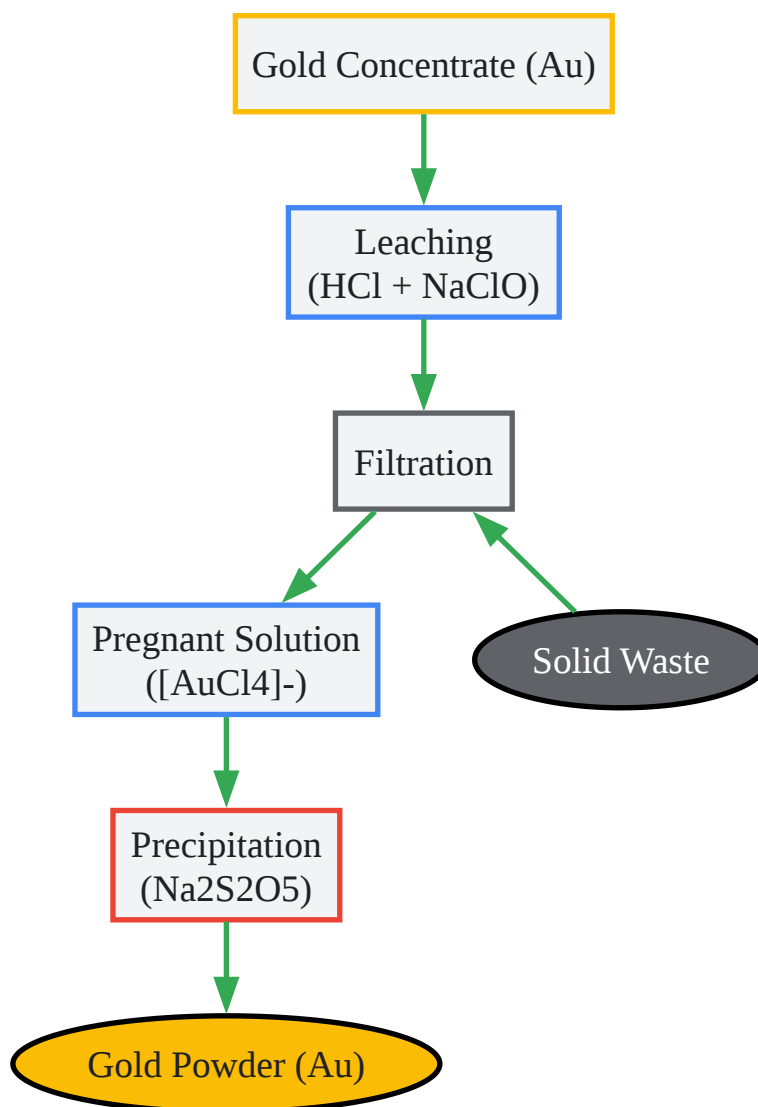
Visualizing the Workflow

The following diagrams illustrate the general workflows for mercury-free gold extraction and the specific chemical pathway of the iGoli process.



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Caption: General workflow for mercury-free gold mining.



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Caption: Signaling pathway of the iGoli gold extraction process.

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